

Mass spectrometry fragmentation pattern of 2-Fluoro-6-isopropylaniline

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Compound of Interest

Compound Name: 2-Fluoro-6-isopropylaniline

Cat. No.: B145340

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An in-depth analysis of the mass spectrometry fragmentation pattern of **2-Fluoro-6-isopropylaniline** is crucial for researchers in drug discovery and organic synthesis. Understanding the fragmentation behavior of this molecule provides valuable structural information, aiding in its identification and characterization in complex mixtures. This application note details the predicted fragmentation pathways of **2-Fluoro-6-isopropylaniline** under electron ionization (EI) mass spectrometry and provides a general protocol for its analysis.

Predicted Mass Spectrometry Fragmentation Pattern

The mass spectrum of **2-Fluoro-6-isopropylaniline** is expected to exhibit a distinct pattern of fragmentation, primarily driven by the presence of the amino group, the isopropyl substituent, and the fluorine atom on the aromatic ring. The molecular weight of **2-Fluoro-6-isopropylaniline** ($C_9H_{12}FN$) is 153.20 Da.^[1] In accordance with the nitrogen rule, the molecular ion peak (M^+) is anticipated at an odd mass-to-charge ratio (m/z) of 153.^{[2][3]}

Key fragmentation pathways are predicted to include:

- Alpha-Cleavage: A predominant fragmentation mechanism for amines involves the cleavage of the bond alpha to the nitrogen atom.^{[2][4][5]} For **2-Fluoro-6-isopropylaniline**, this would result in the loss of a methyl radical ($\cdot CH_3$) from the isopropyl group, leading to a stable, resonance-stabilized cation at m/z 138.

- Loss of the Isopropyl Group: Cleavage of the bond between the aromatic ring and the isopropyl group would result in the loss of an isopropyl radical ($\cdot\text{C}_3\text{H}_7$), generating a fragment ion at m/z 110.
- Loss of HF: Fluorinated aromatic compounds can undergo the elimination of a neutral hydrogen fluoride (HF) molecule, which corresponds to a mass loss of 20 Da.^[6] This would produce a fragment ion at m/z 133.
- Loss of Fluorine: The direct loss of a fluorine radical ($\cdot\text{F}$) from the molecular ion is another possible fragmentation pathway for fluorinated compounds, resulting in a fragment at m/z 134.^[6]

The following table summarizes the expected major fragment ions in the mass spectrum of **2-Fluoro-6-isopropylaniline**.

m/z	Proposed Fragment Structure	Fragmentation Pathway
153	$[\text{C}_9\text{H}_{12}\text{FN}]^{+\bullet}$	Molecular Ion (M $^{+}$)
138	$[\text{M} - \text{CH}_3]^{+}$	Alpha-cleavage
110	$[\text{M} - \text{C}_3\text{H}_7]^{+}$	Loss of isopropyl group
133	$[\text{M} - \text{HF}]^{+\bullet}$	Loss of hydrogen fluoride
134	$[\text{M} - \text{F}]^{+}$	Loss of fluorine radical

Experimental Protocol: Analysis by GC-MS

This protocol outlines a general procedure for the analysis of **2-Fluoro-6-isopropylaniline** using Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization.

1. Sample Preparation:

- Dissolve a small amount (approximately 1 mg) of **2-Fluoro-6-isopropylaniline** in a suitable volatile solvent such as methanol or dichloromethane to a final concentration of 100 $\mu\text{g/mL}$.
- Vortex the solution to ensure complete dissolution.

2. GC-MS Instrumentation and Conditions:

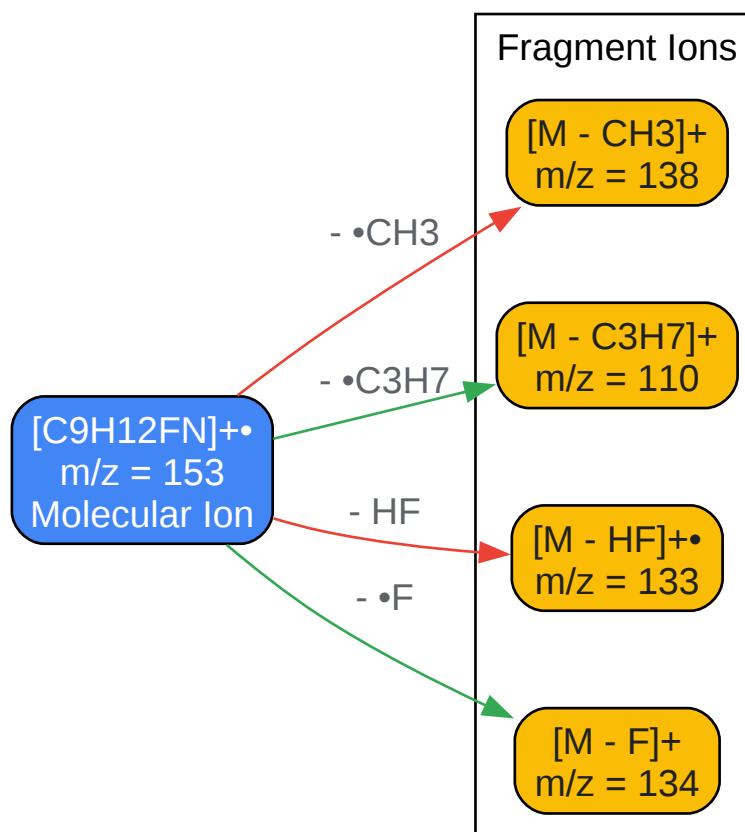
- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250 °C.
- Injection Volume: 1 μ L.
- Split Ratio: 50:1.
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Electron Energy: 70 eV.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Mass Scan Range: m/z 40-400.

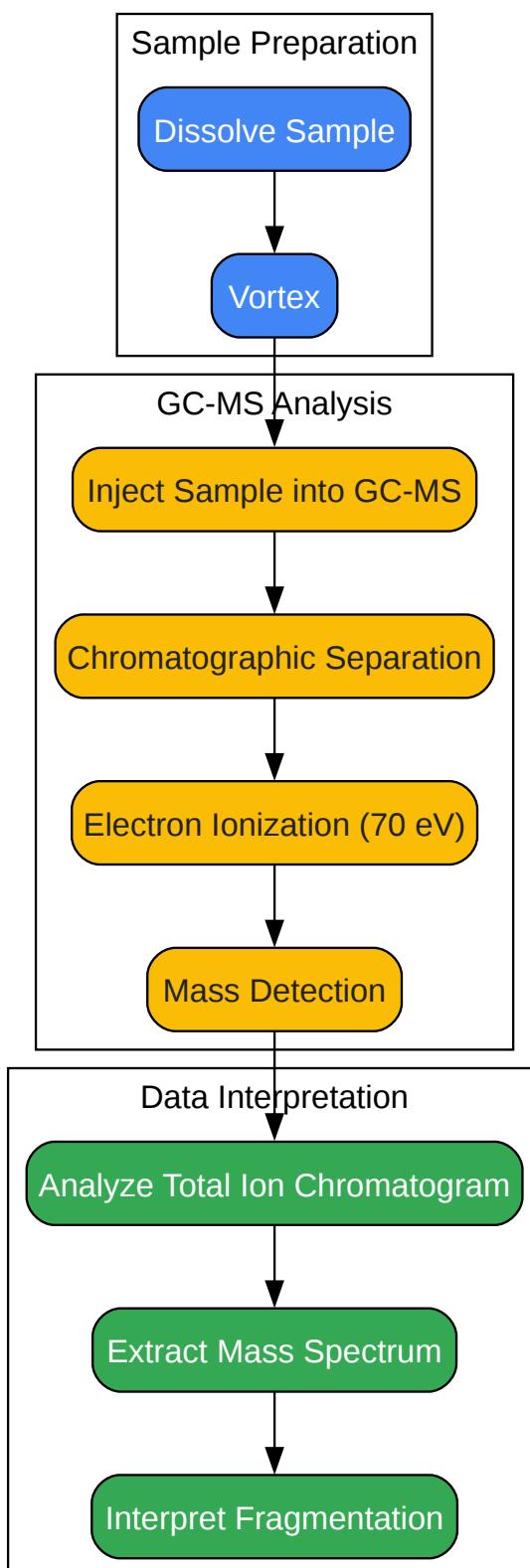
3. Data Acquisition and Analysis:

- Acquire the data using the instrument's software.
- Identify the peak corresponding to **2-Fluoro-6-isopropylaniline** in the total ion chromatogram (TIC).
- Extract the mass spectrum for this peak.
- Analyze the fragmentation pattern and compare it to the predicted fragmentation pathways and known spectral libraries.

Fragmentation Pathway Diagram

The following diagram illustrates the proposed major fragmentation pathways of **2-Fluoro-6-isopropylaniline** upon electron ionization.





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